

# "Tert-butyl 2,5-dihydroxybenzoate" CAS number and molecular weight

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Compound of Interest

Compound Name: Tert-butyl 2,5-dihydroxybenzoate

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# In-Depth Technical Guide: Tert-butyl 2,5-dihydroxybenzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-butyl 2,5-dihydroxybenzoate**, also known as tert-butyl gentisate. Due to the limited availability of a dedicated CAS number in publicly accessible databases, this document focuses on the fundamental properties of the compound and outlines general synthetic approaches.

### **Core Compound Identification**

While a specific CAS Registry Number for **tert-butyl 2,5-dihydroxybenzoate** is not readily available in the searched databases, its existence is confirmed in scientific literature. This compound is the tert-butyl ester of 2,5-dihydroxybenzoic acid (gentisic acid).

| Identifier        | Value                            |
|-------------------|----------------------------------|
| Common Name       | tert-butyl 2,5-dihydroxybenzoate |
| Synonym           | tert-butyl gentisate             |
| Molecular Formula | C11H14O4                         |
| Molecular Weight  | 210.23 g/mol                     |



# **Physicochemical Properties**

Detailed experimental data on the physicochemical properties of **tert-butyl 2,5-dihydroxybenzoate** is scarce. However, based on its chemical structure, the following properties can be inferred:

| Property   | Predicted Value/Information                                                                                                         |
|------------|-------------------------------------------------------------------------------------------------------------------------------------|
| Appearance | Likely a solid at room temperature                                                                                                  |
| Solubility | Expected to be soluble in organic solvents like ethers, esters, and chlorinated hydrocarbons. Limited solubility in water.          |
| Reactivity | The phenolic hydroxyl groups may be susceptible to oxidation. The ester linkage can be hydrolyzed under acidic or basic conditions. |

## **Experimental Protocols: Synthesis**

A standard method for the synthesis of **tert-butyl 2,5-dihydroxybenzoate** involves the esterification of 2,5-dihydroxybenzoic acid with a tert-butylating agent. A common and effective method is the Steglich esterification.

Protocol: Steglich Esterification of 2,5-Dihydroxybenzoic Acid

#### Materials:

- 2,5-Dihydroxybenzoic acid
- tert-Butanol
- N,N'-Dicyclohexylcarbodiimide (DCC)
- 4-Dimethylaminopyridine (DMAP)
- Anhydrous dichloromethane (DCM) or a similar aprotic solvent
- Sodium bicarbonate (NaHCO₃) solution (saturated)



- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for chromatography elution

#### Procedure:

- Reaction Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2,5-dihydroxybenzoic acid and a catalytic amount of DMAP in anhydrous DCM.
- Addition of Reagents: Add tert-butanol to the solution. In a separate container, dissolve DCC in a small amount of anhydrous DCM.
- Reaction Initiation: Slowly add the DCC solution to the reaction mixture at 0°C (ice bath).
- Reaction Progression: Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up:
  - Filter the reaction mixture to remove the dicyclohexylurea (DCU) precipitate.
  - Wash the filtrate sequentially with saturated NaHCO₃ solution and brine.
  - Dry the organic layer over anhydrous MgSO<sub>4</sub> or Na<sub>2</sub>SO<sub>4</sub>.
  - Filter to remove the drying agent and concentrate the solvent under reduced pressure.
- Purification: Purify the crude product by silica gel column chromatography using a hexane/ethyl acetate gradient to yield pure tert-butyl 2,5-dihydroxybenzoate.

Logical Workflow for Synthesis and Purification:



# Synthesis and Purification Workflow 1. Dissolve 2,5-dihydroxybenzoic acid and DMAP in anhydrous DCM 2. Add tert-butanol 3. Add DCC solution at 0°C 4. Stir at room temperature (12-24h) 5. Filter to remove DCU 6. Wash with NaHCO3 and brine 7. Dry organic layer 8. Concentrate under reduced pressure 9. Purify by column chromatography Pure tert-butyl 2,5-dihydroxybenzoate

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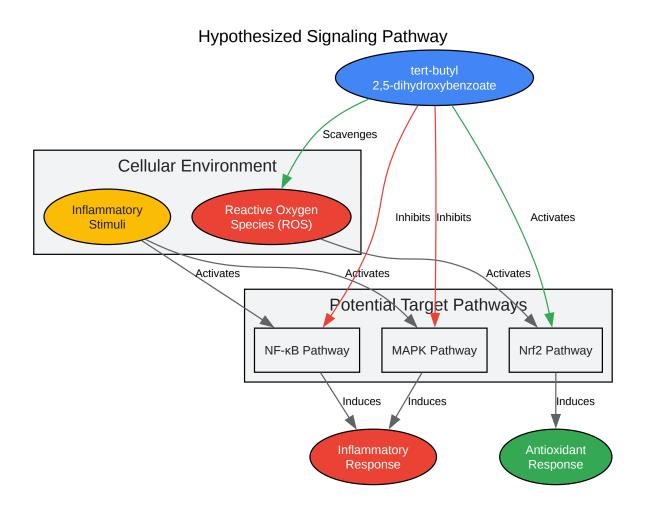


Caption: A flowchart illustrating the key steps in the synthesis and purification of **tert-butyl 2,5-dihydroxybenzoate**.

### **Potential Signaling Pathway Involvement**

While specific studies on the signaling pathways directly modulated by **tert-butyl 2,5-dihydroxybenzoate** are limited, its parent compound, 2,5-dihydroxybenzoic acid (gentisic acid), is known to possess antioxidant and anti-inflammatory properties. These activities are often associated with the modulation of pathways involving oxidative stress and inflammatory responses. The tert-butyl ester derivative may exhibit similar or enhanced activities due to increased lipophilicity and cell membrane permeability.

Hypothesized Signaling Pathway Modulation:



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Caption: A diagram illustrating the potential modulation of key signaling pathways involved in oxidative stress and inflammation by **tert-butyl 2,5-dihydroxybenzoate**.

This technical guide serves as a foundational resource for researchers and professionals interested in **tert-butyl 2,5-dihydroxybenzoate**. Further experimental validation is necessary to fully characterize its properties and biological activities.

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